Technical Guide: Solubility & Stability of N-(2-bromoethyl)acetamide[1][2][3]

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Compound of Interest

Compound Name:	*N-(2-bromoethyl)acetamide*
CAS No.:	*113546-43-3*
Cat. No.:	*B3185411*

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CAS: 113546-43-3 | Formula:ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

| M.W.: 166.02 g/mol [1][2][3]

Executive Summary

N-(2-bromoethyl)acetamide is a bifunctional building block containing a polar amide motif and an electrophilic alkyl bromide.[1][2] It is widely employed to introduce the N-acetylethylamine moiety into nucleophilic scaffolds (e.g., phenols, amines, thiols) during the synthesis of PROTAC linkers and kinase inhibitors.

Critical Distinction: Researchers often confuse this molecule with N-bromoacetamide (NBA, CAS 79-15-2) or 2-bromoacetamide (CAS 683-57-8).[1] Unlike NBA (a brominating agent), **N-(2-bromoethyl)acetamide** is an alkylating agent.[1] This guide focuses strictly on the N-ethyl derivative (CAS 113546-43-3).[1][2]

Physicochemical Profile

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Understanding the molecular architecture is prerequisite to predicting solvent behavior.[2] The molecule possesses a competing polarity profile:

- Amide Group: Acts as a Hydrogen Bond Acceptor (HBA) and Donor (HBD), driving solubility in polar solvents.[2][4]
- Ethyl Bromide Chain: Adds lipophilicity but also introduces a "soft" electrophilic center susceptible to solvolysis.[1][2]

Property	Value/Description
Physical State	Solid (Low-melting; often waxy or crystalline depending on purity)
Melting Point	Typically 45–55 °C (varies by purity/polymorph)
LogP (Predicted)	~0.2 (Slightly lipophilic but water-compatible)
Storage	2–8 °C, Hygroscopic, Light Sensitive

Solvent Compatibility Matrix

The following data synthesizes empirical observations from synthetic protocols (e.g., nucleophilic substitutions) and standard solubility principles for N-alkyl acetamides.

Solubility Landscape

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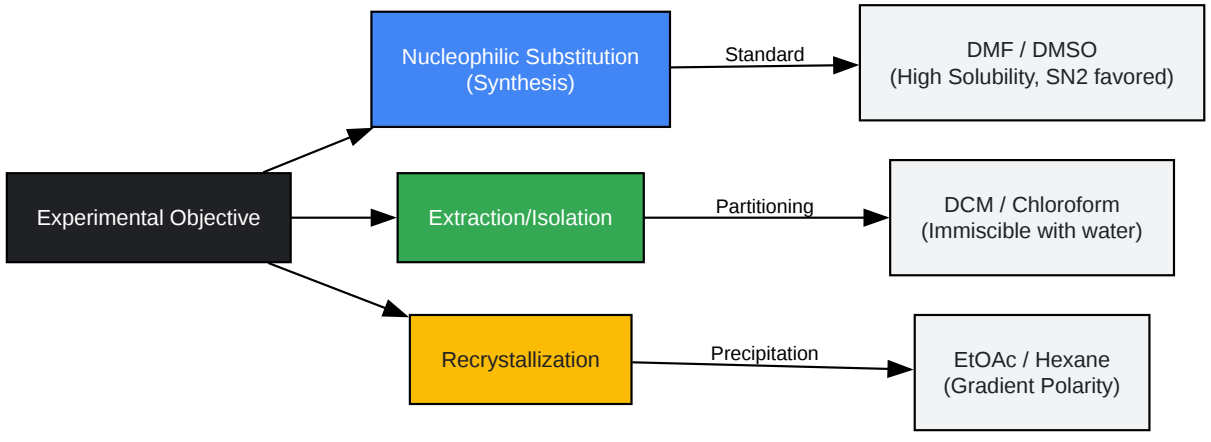
Solvent Class	Representative Solvents	Solubility Rating	Technical Notes & Application
Polar Aprotic	DMSO, DMF, DMAc, NMP	High	Recommended for Reactions. Excellent solvation of the amide; stabilizes the transition state for ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted"> reactions.[1]
Chlorinated	DCM, Chloroform	High	Recommended for Workup. Dissolves the compound well; immiscible with water, making it ideal for extraction from aqueous quenches.
Polar Protic	Methanol, Ethanol	Moderate/High	Use with Caution. Soluble, but high risk of solvolysis (methanolysis) at elevated temperatures or basic pH.[2]
Ethers	THF, Dioxane	Moderate	Good for reactions requiring anhydrous conditions. Solubility may decrease at low temperatures (°C).

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Esters	Ethyl Acetate	Moderate	Useful for recrystallization or column chromatography eluents.[1][5]
Hydrocarbons	Hexane, Heptane	Poor/Insoluble	Precipitation Agent. Used to crash the product out of DCM or Ether solutions during purification.
Water	Water	Soluble	Avoid for Storage. Soluble due to the amide, but hydrolytically unstable (releases HBr and forms N-(2-hydroxyethyl)acetamide).[1][2]

Solvent Selection Decision Tree

The following diagram outlines the logical flow for selecting a solvent based on the experimental objective.



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Figure 1: Solvent selection logic based on process stage.[1][2]

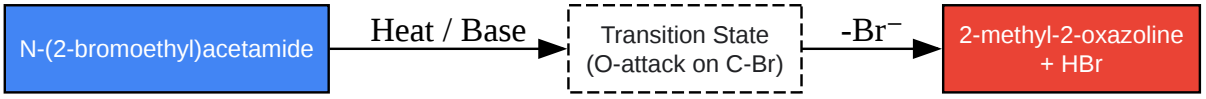
Stability & Reactivity: The Oxazoline Hazard[1]

The most critical stability issue for **N-(2-bromoethyl)acetamide** is Neighboring Group Participation (NGP).[1][2] The carbonyl oxygen of the amide can attack the beta-carbon bearing the bromine, displacing the bromide and forming a cyclic oxazolinium species.

Degradation Mechanism

Under thermal stress or basic conditions (even weak bases like ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

), the compound cyclizes to 2-methyl-2-oxazoline.[1] This is not just a degradation pathway; it is a competing reaction that consumes your starting material.[1][2]



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Figure 2: Cyclization pathway driven by neighboring group participation.[1][2]

Prevention Strategy:

- Avoid Heating in Protic Solvents: Do not reflux in ethanol/methanol.
- Base Addition: If using a base (e.g., for alkylation), keep the temperature low (

  °C to RT) and add the electrophile slowly.[2]
- Storage: Store solid material at

  °C to prevent slow cyclization over months.

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Experimental Protocol: Determination of Thermodynamic Solubility

Since quantitative solubility data (g/L) varies by batch purity and polymorph, researchers should determine the exact solubility for their specific lot using the Saturation Shake-Flask Method.[2]

Materials

- **N-(2-bromoethyl)acetamide** (Test Article)[1][2][6][7]
- Target Solvent (anhydrous)[2][5]
- Agilent/Waters HPLC vials[1][2]
- 0.22 µm PTFE Syringe Filters (Do not use Nylon; it may degrade)[2]
- Thermomixer or Shaker[1][2]

Step-by-Step Methodology

- Supersaturation: In a 4 mL glass vial, add 100 mg of **N-(2-bromoethyl)acetamide**.
- Solvent Addition: Add 250 µL of the target solvent.[1][2]
- Visual Check:
  - If fully dissolved, the solubility is ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

    mg/mL.[2] (Stop here; this is "High").
  - If solid remains, proceed to step 4.[2]
- Equilibration: Agitate the suspension at

  °C for 24 hours (1000 rpm).

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- Filtration: Centrifuge at 10,000 rpm for 5 minutes. Draw the supernatant and filter through a 0.22 µm PTFE filter.[2]
- Quantification:
  - Dilute the filtrate 100-fold with Acetonitrile.[2]
  - Inject into HPLC (C18 column, Water/MeCN gradient).[2]
  - Compare peak area against a standard curve of known concentration.[1][2]

Safety & Handling

- Alkylating Agent: This compound is a potent electrophile.[1] It can alkylate DNA.[1][2] Handle strictly in a fume hood.
- Skin Contact: Corrosive and vesicant.[1] Double-glove (Nitrile) is required.[1][2]
- Decontamination: Spills should be treated with an aqueous solution of 10% sodium thiosulfate (nucleophilic quench of the alkyl bromide).[2]

References

- Chemical Identity & CAS: PubChem Compound Summary for CID 11216893 (**N-(2-Bromoethyl)acetamide**). National Library of Medicine. Link[2]
- Synthesis & Reactivity: BenchChem Technical Support. "Synthesis of N-(2-bromoethyl)methanesulfonamide Derivatives" (Analogous chemistry and handling). BenchChem.[1][2][4][5] Link
- Oxazoline Formation: "KOt-Bu-promoted selective ring-opening N-alkylation of 2-oxazolines." National Institutes of Health (PMC).[2] (Demonstrates the reversibility and relationship between the amide and oxazoline). Link
- General Solubility Protocols: "Solubility Profile of N-acetyl-N-phenylacetamide in Organic Solvents." BenchChem.[1][2][4][5] Link

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Sources

- 1. CAS 927-68-4: 2-Bromoethyl acetate | CymitQuimica [cymitquimica.com]
- 2. 2-Bromoacetamide | C2H4BrNO | CID 69632 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemscene.com [chemscene.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. angenesci.com [angenesci.com]
- 7. CAS#:116394-26-4 | 2-amino-N-(2-bromoethyl)acetamide hydrochloride | Chemsrc [chemsrc.com]
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